

Application of 2-Ethylcyclohexanone Derivatives in Fragrance Chemistry: A Detailed Examination

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Compound of Interest

Compound Name: 2-Ethylcyclohexanone

Cat. No.: B1346015

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Initial Clarification: **2-Ethylcyclohexanone** vs. 2-Ethyl-4,4-dimethylcyclohexanone

Initial research into the application of **2-Ethylcyclohexanone** (CAS 4423-94-3) in the fragrance and flavor industry reveals a critical distinction. While this compound is available for research and pharmaceutical intermediate use, it is not commonly utilized as a fragrance or flavor ingredient.[1] In contrast, a closely related derivative, 2-Ethyl-4,4-dimethylcyclohexanone (CAS 55739-89-4), is a recognized perfuming ingredient with a distinct olfactory profile.[2][3][4] This document will therefore focus on the application of 2-Ethyl-4,4-dimethylcyclohexanone in fragrance chemistry, providing detailed application notes and protocols for researchers, scientists, and product development professionals.

Introduction to 2-Ethyl-4,4-dimethylcyclohexanone in Fragrance

2-Ethyl-4,4-dimethylcyclohexanone is a cyclic ketone valued in the fragrance industry for its complex aromatic and thujonic odor profile.[3] Its unique scent characteristics, which vary between its enantiomers, make it a versatile ingredient in the creation of fine fragrances, as well as in perfumed consumer products such as soaps, detergents, and air fresheners.[3]

Physicochemical and Olfactory Properties

A summary of the key physicochemical and olfactory properties of 2-Ethyl-4,4-dimethylcyclohexanone is presented below.

Property	Value	Reference
Chemical Name	2-Ethyl-4,4-dimethylcyclohexanone	[4]
CAS Number	55739-89-4	[4]
Molecular Formula	C ₁₀ H ₁₈ O	[4]
Molecular Weight	154.25 g/mol	[4]
Appearance	Colorless oil (estimated)	
Boiling Point	205.45 °C (estimated at 760 mm Hg)	[5]
Vapor Pressure	0.25 mmHg @ 25 °C (estimated)	[5]
Flash Point	71.00 °C (estimated)	[5]
Solubility	Soluble in alcohol; sparingly soluble in water (239.8 mg/L @ 25°C, est.)	[5]

Olfactory Profile:

The odor of 2-Ethyl-4,4-dimethylcyclohexanone is notably influenced by its stereochemistry:

Isomer/Mixture	Olfactory Profile	Reference
Racemic Mixture	Aromatic and thujonic type, reminiscent of cedarleaf and hyssop.	[3]
(-)-(2R)-enantiomer	Strongly herbaceous and thujonic with a pronounced fruity subnote, described as almost spicy-berry-like.	[2]
(+)-(2S)-enantiomer	Herbaceous, less thujonic and drier than its enantiomer, with an earthy, rooty cellar aspect.	[2]

Application in Fragrance Compositions

2-Ethyl-4,4-dimethylcyclohexanone is utilized to impart aromatic and thujonic notes to fragrance compositions.[3] It can be incorporated into a wide array of perfumed articles.

Recommended Usage Levels:

Product Type	Recommended Use Level of Perfuming Composition	Reference
Perfumes, Colognes	Not specified, but a component of the fragrance composition.	[3]
Soaps, Bath/Shower Gels	0.1% to 1% by weight of a perfuming composition.	[3]
Shampoos, Hair Care Products	0.1% to 1% by weight of a perfuming composition.	[3]
Body Deodorants, Air Fresheners	0.1% to 1% by weight of a perfuming composition.	[3]
Detergents, Fabric Softeners	0.1% to 1% by weight of a perfuming composition.	[3]
Household Cleaners	0.1% to 1% by weight of a perfuming composition.	[3]

Experimental Protocols

Protocol 1: Synthesis of 2-Ethyl-4,4-dimethylcyclohexanone

This protocol is adapted from a patented method involving the hydrogenation of 2-ethyl-4,4-dimethyl-cyclohexane-1,3-dione.[3]

Materials:

- 2-ethyl-4,4-dimethyl-cyclohexane-1,3-dione
- Ethanol
- Palladium on charcoal (5%)
- Nitrogen gas supply
- Filtration apparatus (e.g., Celite®)

- Rotary evaporator
- Bulb-to-bulb distillation apparatus

Procedure:

- Under a nitrogen atmosphere, dissolve 1.0 g of 2-ethyl-4,4-dimethyl-cyclohexane-1,3-dione in 20 ml of ethanol in a suitable reaction flask.
- Add 100 mg of 5% palladium on charcoal to the solution.
- Hydrogenate the mixture at ambient pressure and room temperature for 8 hours with stirring.
- Upon completion, filter the mixture over Celite® to remove the catalyst.
- Concentrate the filtrate using a rotary evaporator to remove the ethanol.
- Purify the resulting colorless oil by bulb-to-bulb distillation at a temperature of 70 °C and a pressure of 4×10^2 Pa.

Expected Outcome:

This procedure is expected to yield 2-Ethyl-4,4-dimethylcyclohexanone. The purity and identity of the product should be confirmed by analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Protocol 2: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol provides a general framework for the analysis of 2-Ethyl-4,4-dimethylcyclohexanone in a fragrance matrix.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., non-polar or medium-polar)

Sample Preparation:

- For liquid samples with a simple matrix (e.g., fine fragrance), dilute the sample in a suitable solvent like ethanol or methanol (e.g., 1:10 or 1:100 v/v).
- For complex matrices (e.g., creams, detergents), perform a solvent extraction using a non-polar solvent like hexane or diethyl ether.

GC-MS Parameters (suggested starting point):

- Injector Temperature: 250 °C
- Injection Mode: Split or splitless, depending on concentration
- Carrier Gas: Helium
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 5 °C/min to 250 °C
 - Hold at 250 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-350

Data Analysis:

Identify 2-Ethyl-4,4-dimethylcyclohexanone by its retention time and comparison of its mass spectrum with a reference spectrum. Quantification can be achieved using an internal or external standard method.

Protocol 3: Sensory Evaluation

This protocol outlines a method for the sensory evaluation of a fragrance composition containing 2-Ethyl-4,4-dimethylcyclohexanone.

Objective:

To assess the olfactory characteristics of a fragrance formulation containing 2-Ethyl-4,4-dimethylcyclohexanone.

Materials:

- Test fragrance composition with 2-Ethyl-4,4-dimethylcyclohexanone.
- Control fragrance composition without 2-Ethyl-4,4-dimethylcyclohexanone.
- Odor-free smelling strips.
- Sensory evaluation booths with controlled lighting, temperature, and ventilation.
- Panel of trained sensory assessors.
- Data collection forms or software.

Procedure:

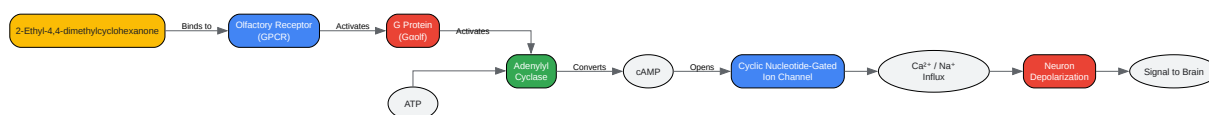
- Dip smelling strips into the test and control fragrance compositions to a depth of 1 cm.
- Allow the solvent to evaporate for a consistent period (e.g., 30 seconds).
- Present the coded smelling strips to the panelists in a randomized and balanced order.
- Instruct panelists to evaluate the odor of each sample at different time intervals (e.g., top note at 1-2 minutes, middle note at 30 minutes, base note at 2 hours) to assess the evolution of the fragrance.
- Panelists should rate the intensity of predefined odor attributes (e.g., herbaceous, thujonic, fruity, earthy, woody) on a labeled magnitude scale.

- Panelists should also provide a qualitative description of the odor profile.
- Analyze the collected data statistically to determine significant differences in the perceived odor profiles between the test and control samples.

Signaling Pathway and Experimental Workflows

Olfactory Signaling Pathway for Ketones

The sense of smell is mediated by G protein-coupled receptors (GPCRs) located on olfactory sensory neurons. While the specific receptor for 2-Ethyl-4,4-dimethylcyclohexanone has not been identified, the general pathway for odorant detection is well-established. Ketones, like other odorants, are believed to initiate a signaling cascade upon binding to their respective GPCRs. This interaction leads to the activation of a G protein, which in turn stimulates adenylyl cyclase to produce cyclic AMP (cAMP). The increase in cAMP opens cyclic nucleotide-gated ion channels, leading to depolarization of the neuron and the transmission of a signal to the brain, where it is interpreted as a specific scent.

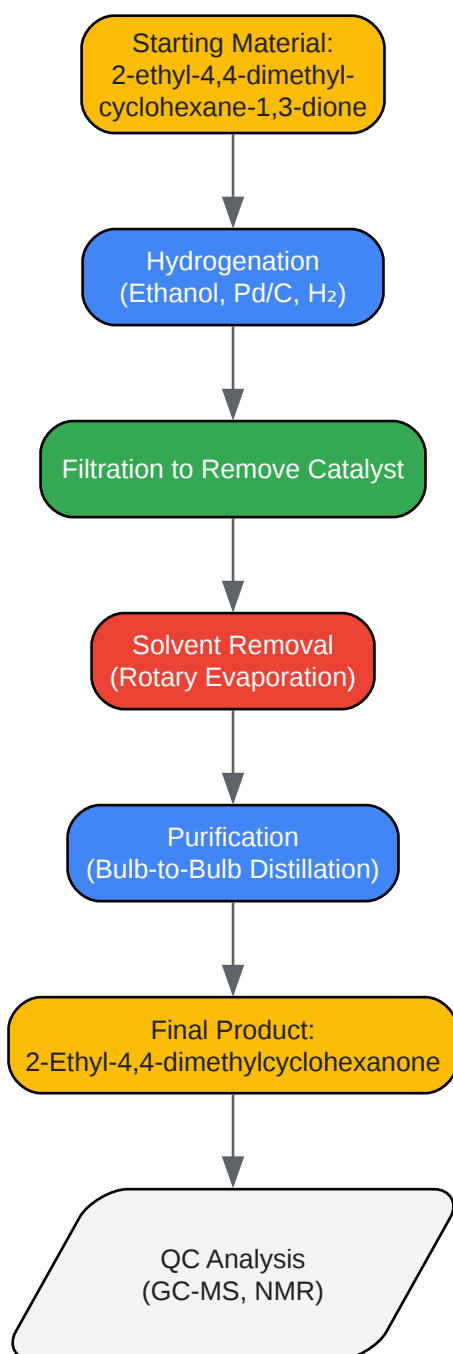


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Caption: Generalized olfactory signaling pathway for an odorant molecule.

Experimental Workflow: Synthesis and Purification

The synthesis of 2-Ethyl-4,4-dimethylcyclohexanone involves a series of steps from starting materials to the purified final product.

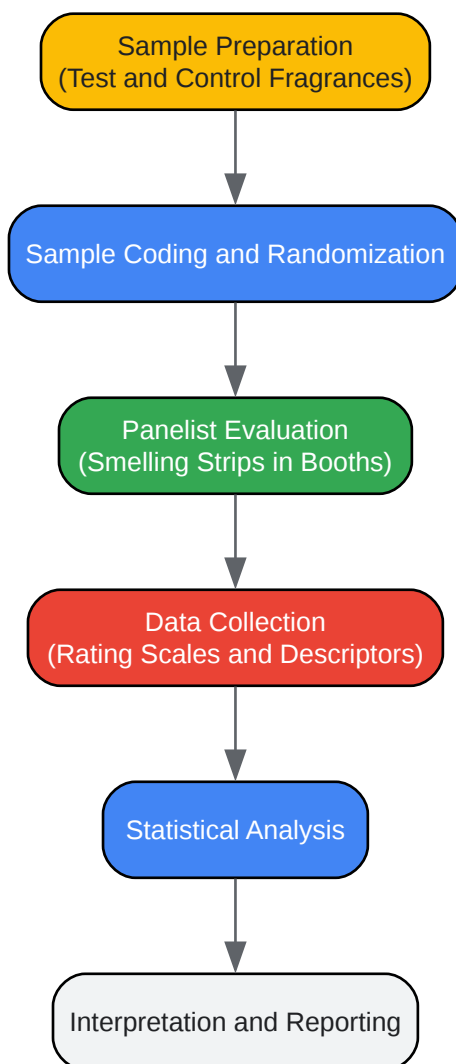


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Caption: Workflow for the synthesis and purification of 2-Ethyl-4,4-dimethylcyclohexanone.

Experimental Workflow: Sensory Evaluation

The sensory evaluation of a fragrance containing 2-Ethyl-4,4-dimethylcyclohexanone follows a structured process to ensure reliable and unbiased results.



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Caption: Workflow for the sensory evaluation of a fragrance composition.

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